

# Application Notes and Protocols: 1-/2-Phenylethanethiol in Metal Cluster Synthesis

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## Compound Focus: 1-Phenylethanethiol

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## Introduction to Phenylethanethiol as a Ligand

**2-Phenylethanethiol (PET)**, often referred to in the literature as 2-PET or PET, is a widely employed ligand for the synthesis of atomically precise metal nanoclusters. These clusters, typically comprising a few to hundreds of metal atoms, exhibit molecule-like properties due to quantum confinement effects, making them attractive for catalysis, sensing, and biomedical applications [1] [2]. The structure of PET features a thiol (-SH) group for binding to metal surfaces and a phenyl group that contributes to cluster stability through steric effects and potential  $\pi$ -interactions. Its properties strike a balance between providing adequate protection for the metal core and allowing accessibility for catalytic reactions or further functionalization [3]. This document provides a detailed overview of the applications, synthetic protocols, and characterization methods for phenylethanethiol-protected metal clusters, serving as a practical guide for researchers in the field.

## Synthesis Protocols for PET-Protected Clusters

### General Synthesis of $\text{Au}_{25}(\text{2-PET})_{18}$ Clusters

The  $\text{Au}_{25}$  cluster is one of the most extensively studied prototypical systems. The following protocol yields the neutral, uncharged form of the cluster [1].

**• Materials:**

- Hydrogen tetrachloroaurate(III) trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Tetraoctylammonium bromide (TOAB)
- 2-Phenylethanethiol (PET)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Tetrahydrofuran (THF), Toluene, Methanol (MeOH), Ethanol, Dichloromethane (DCM)

**• Procedure:**

- Dissolve 1 g of  $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$  and a stoichiometric amount of TOAB in THF. Stir for 15 minutes until the solution turns red.
- Add 10 mL of PET ligand. The solution will gradually change color from red to yellow and eventually become colorless.
- Rapidly add a freshly prepared, ice-cold aqueous solution of  $\text{NaBH}_4$  (900 mg in 50 mL water) under vigorous stirring.
- Allow the reaction mixture to stir for 3 hours at room temperature.
- Filter the solution to remove insoluble Au(I)-SR complexes.
- Evaporate the solvent using a rotary evaporator.
- Wash the crude product multiple times with Milli-Q water and MeOH to remove unreacted precursors.
- Purify the cluster via silica-gel column chromatography under aerobic conditions to oxidize the initially formed anionic cluster to its neutral form,  $\text{Au}_{25}(\text{2-PET})_{18}$  [1].

## Synthesis of Tiara-like $[\text{Pd}(\text{2-PET})_2]_n$ Clusters ( $4 \leq n \leq 20$ )

This one-pot synthesis yields a homologous series of palladium clusters with tiara-like (cyclic) structures [4].

**• Materials:**

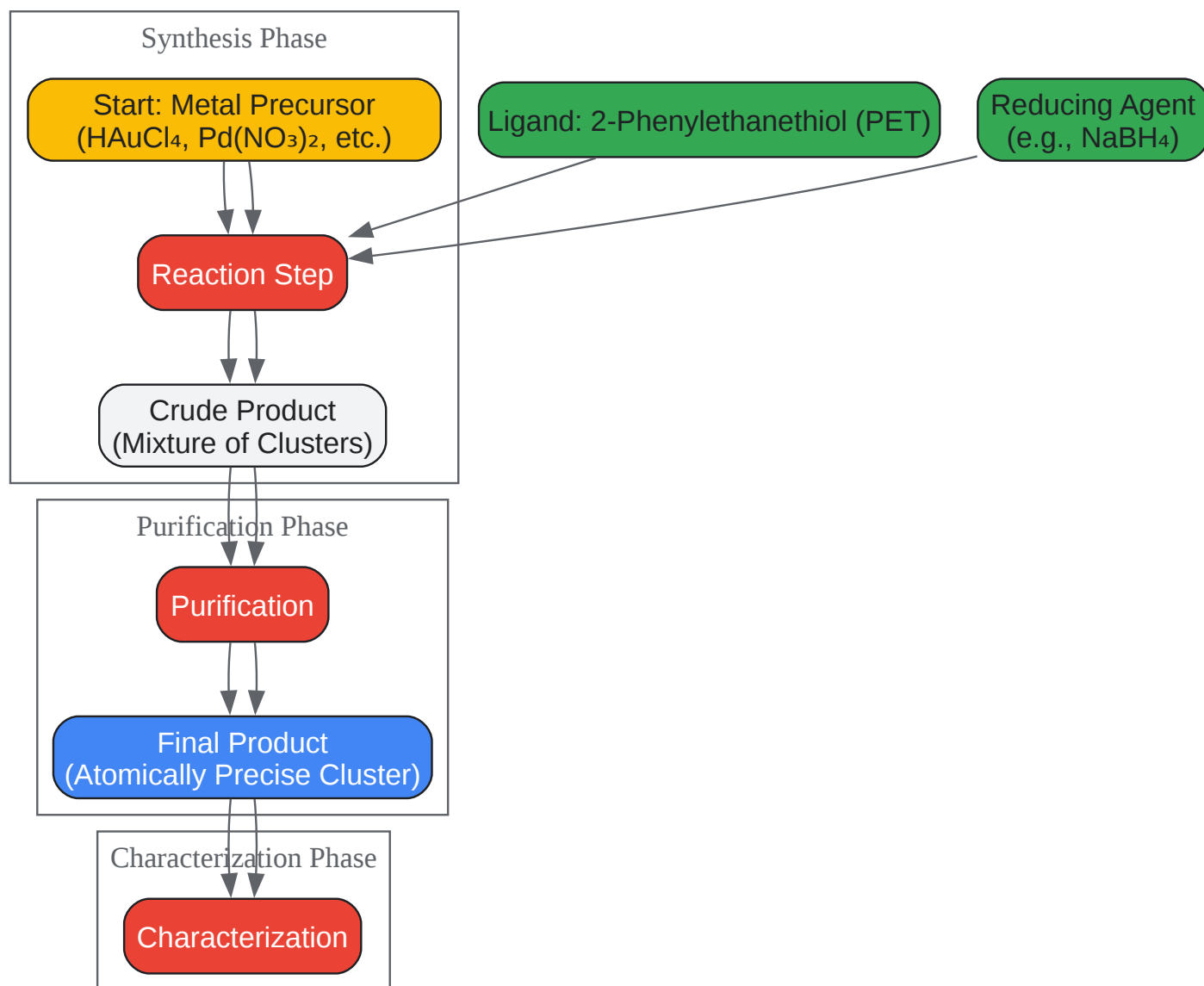
- Palladium(II) nitrate dihydrate ( $\text{Pd}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$ )
- 2-Phenylethanethiol (PET)
- Triethylamine ( $\text{Et}_3\text{N}$ )
- Acetonitrile (deoxygenized)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

**• Procedure:**

- Under an argon atmosphere, prepare a deoxygenized acetonitrile solution of  $\text{Pd}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$ .
- Add 2 equivalents of PET and 2 equivalents of triethylamine to the solution.

- Stir the reaction mixture continuously for 5 hours.
- Extract the product using  $\text{CH}_2\text{Cl}_2$ .
- Separate the different cluster sizes ( $n=4$  to  $20$ ) using Preparative Thin Layer Chromatography (PTLC). The bands corresponding to  $\text{Pd}_5$  and  $\text{Pd}_6$  are typically the most abundant [4].

The following workflow diagram illustrates the general synthesis and characterization pathway for PET-protected metal clusters.



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## Key Properties and Comparative Data

Phenylethanethiol-protected clusters are characterized by distinct optical and electronic properties. The following table summarizes quantitative data for several key PET-protected clusters.

Table 1: Properties of Selected Phenylethanethiol-Protected Metal Clusters

Cluster Composition	Core Size / Number of Metal Atoms	HOMO-LUMO Gap (eV)	Key Stability & Catalytic Observations
<b>Au<sub>25</sub>(2-PET)<sub>18</sub></b> [2] [5]	~1 nm / 25 Au atoms	1.3 eV	Superatom electron shell filling contributes to thermodynamic stability. Stability is also influenced by solvent and ligand sterics.
<b>Au<sub>38</sub>(2-PET)<sub>24</sub></b> [2]	~1.5 nm / 38 Au atoms	1.0 eV	Larger core size leads to a smaller HOMO-LUMO gap compared to Au <sub>25</sub> .
<b>Au<sub>77</sub>(SC1P)<sub>8</sub></b> [3]	~1.3 nm / 77 Au atoms	Not Specified	Face-coordinated porphyrin-based ligand (SC1P). Used in HER studies.
<b>[Pd(2-PET)<sub>2</sub>]<sub>n</sub></b> (n=4-20) [4]	Tiara-like ring structures	Large Gaps	Clusters are "rather robust" with high anti-reductive and anti-oxidative stability.
<b>~Cu<sub>38</sub>(2-PET)<sub>25</sub></b> [6]	~5.8 kDa / ~38 Cu atoms	Not Specified	Highly unstable, decomposes within ~2 hours after synthesis.

## Ligand Exchange and Post-Synthetic Modification

Ligand exchange is a powerful post-synthetic strategy to tailor the properties of pre-formed clusters without altering the metal core. PET-protected clusters are common starting materials for such reactions.

### Protocol: Ligand Exchange on Au<sub>25</sub>(2-PET)<sub>18</sub>

This general protocol can be adapted for exchanging PET with other functional thiols, such as the dithiolated crown ether (t-CE) ligand studied for ion sensing [1].

- **Materials:**

- Purified Au<sub>25</sub>(2-PET)<sub>18</sub> clusters
- Incoming thiol ligand (e.g., t-CE)
- Dichloromethane (DCM) or DCM-d<sub>2</sub> for NMR monitoring

- **Procedure:**

- Dissolve a known quantity of Au<sub>25</sub>(2-PET)<sub>18</sub> in DCM.
- Add the incoming thiol ligand in a specific molar ratio (e.g., cluster/ligand ratios of 1:3 or 1:10).
- Stir the reaction mixture at room temperature for 16 hours.
- Monitor the reaction progress using UV-Vis spectroscopy, <sup>1</sup>H NMR, or HPLC [1].
- Purify the exchanged product using techniques like size exclusion chromatography or precipitation.

- **Mechanism and Kinetics:** Ligand exchange on gold clusters is believed to follow an **associative (S<sub>N</sub>2-like) mechanism**, where the incoming and leaving ligands are concurrently bound to a gold atom at the transition state [7] [2]. The initial exchanges occur preferentially at the most accessible sites on the cluster surface, such as vertexes. The kinetics for the first ~25% of exchanges on Au<sub>38</sub>(PET)<sub>24</sub> are second-order and remarkably similar to those on larger clusters like Au<sub>140</sub>(PET)<sub>53</sub>, suggesting the initial reactivity is site-specific and not heavily dependent on core size [7].

## Functional Applications and Ligand Effects

The choice of phenylethanethiol as a ligand has profound implications for the cluster's final application, influencing stability, electronic structure, and catalytic performance.

### Catalysis: Hydrogen Evolution Reaction (HER)

The "ligand effect" is particularly pronounced in catalysis. In the electrochemical HER, gold clusters protected with **porphyrin-face-coordinating ligands** (SCnP) showed a **460% higher current density** and a **70 mV lower overpotential** at -0.4 V vs. RHE compared to PET-protected gold clusters of similar size [3]. X-ray photoelectron spectroscopy indicated that this enhancement stems from charge migration from the

porphyrin ligand to the Au core, altering its electronic state. This effect is strongest in the cluster region (<2 nm) due to the large surface-to-volume ratio, highlighting PET's role as a baseline, non-promoting ligand in such catalytic studies [3].

## Sensing and Host-Guest Chemistry

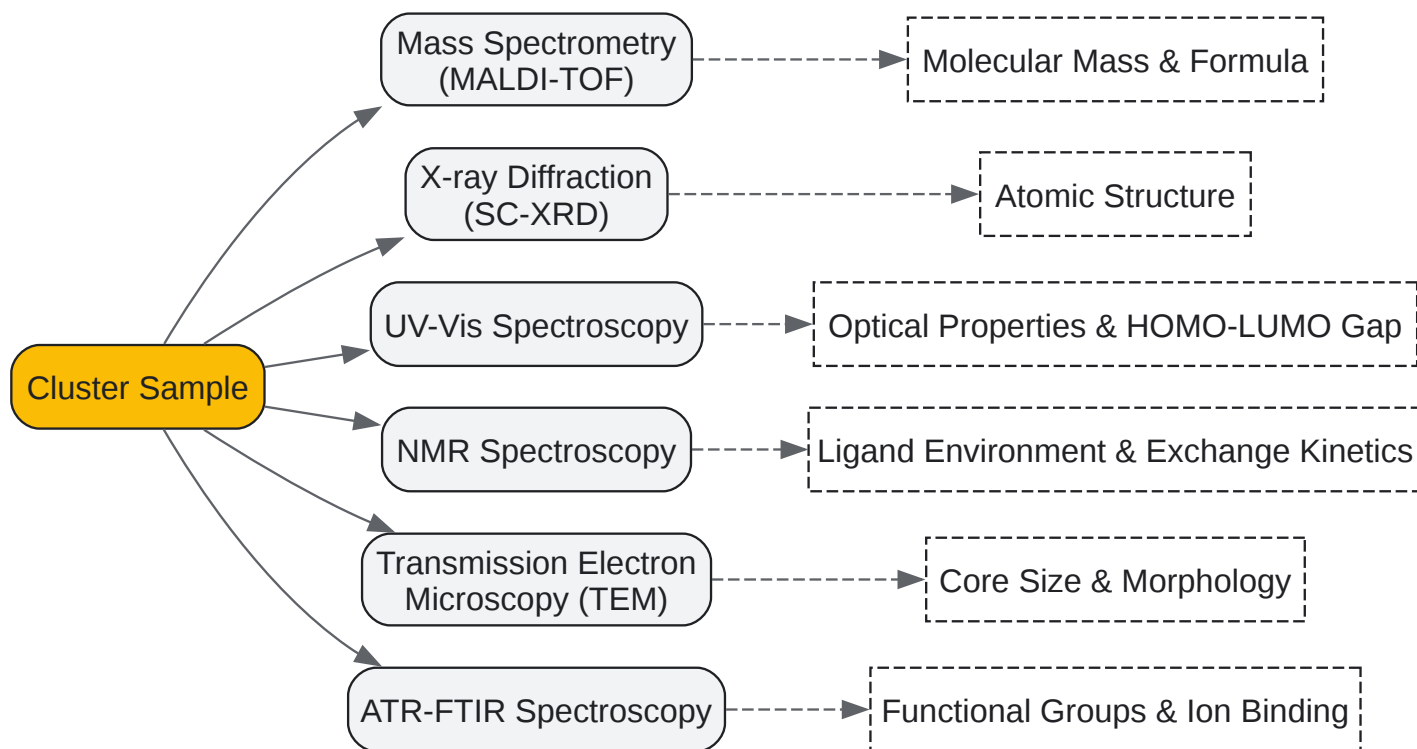
PET-protected clusters can be functionalized via ligand exchange to introduce sensing capabilities. For instance, exchanging PET ligands on Au<sub>25</sub> with dithiolated crown ether (t-CE) ligands created a mixed-ligand shell cluster capable of binding metal ions like K<sup>+</sup>, Ba<sup>2+</sup>, Gd<sup>3+</sup>, and Eu<sup>3+</sup> [1]. The complexation was detected by ATR-FTIR spectroscopy through shifts in the C–O stretching band (~1100 cm<sup>-1</sup>), demonstrating the potential of functionalized PET-cluster platforms for cation sensing applications [1].

## Stability and Optical Properties

The stability of clusters like Au<sub>25</sub>(SR)<sub>18</sub> is governed by both the "superatom" electron shell closing and colloidal stability factors related to the ligand shell [5]. PET provides a good balance, offering steric protection. In direct comparisons, clusters protected with bulkier ligands like 4-tert-butylbenzenethiolate (TBBT) sometimes exhibit higher stability against degradation in solution compared to their PET counterparts, underscoring how ligand structure fine-tunes practical stability [8]. Optically, changing from PET to TBBT on [Au<sub>24</sub>Pt(SR)<sub>18</sub>]<sup>0</sup> did not substantially alter the HOMO-LUMO gap but induced clear differences in the visible region of the optical absorption spectrum [8].

## Characterization Techniques

A multi-technique approach is essential for confirming the composition, structure, and properties of synthesized clusters. The workflow below outlines the characterization pipeline and the specific information provided by each technique.



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- **Mass Spectrometry (MALDI-TOF):** Critical for determining the exact molecular mass and formula of the cluster. The addition of  $\text{NaOCCF}_3$  can assist ionization by promoting  $\text{Na}^+$  adduct formation, e.g.,  $[\text{Pd}(\text{SC}_2\text{H}_4\text{Ph})_2]_n + \text{Na}^+$  [4].
- **Single Crystal X-ray Diffraction (SC-XRD):** The definitive technique for determining the total atomic structure, including the metal core arrangement and the staple motifs of the ligand shell [4] [2].
- **UV-Vis Spectroscopy:** Used to probe the electronic structure and estimate the HOMO-LUMO gap. It is also essential for monitoring the progress of ligand exchange reactions [1] [2].
- **NMR Spectroscopy:** Provides information on the ligand environment and is particularly useful for monitoring the kinetics of ligand exchange reactions in real-time [1] [7].
- **Transmission Electron Microscopy (TEM):** Offers information on the core size and morphology of the clusters, confirming the monodispersity of the sample [3].
- **ATR-FTIR Spectroscopy:** Useful for confirming functionalization and studying host-guest interactions, such as ion binding to crown ether ligands on a functionalized cluster [1].

## Troubleshooting and Best Practices

- **Atmosphere Control:** While the synthesis of Pd clusters with PET benefits from an argon atmosphere [4], some Au cluster syntheses are robust enough to be performed without it [1].
- **Purification is Key:** Crude synthetic products are often mixtures. Consistently use techniques like PTLC [4], size exclusion chromatography [2], or silica-gel chromatography [1] to isolate atomically pure clusters.
- **Ligand Exchange Control:** The number of ligands exchanged can be controlled by varying the reaction conditions, such as the cluster-to-incoming-ligand molar ratio and reaction time [1].
- **Stability Awareness:** Be aware of the intrinsic stability of the cluster core. For example, copper clusters protected with PET are highly unstable and decompose within hours [6], whereas Pd tiara-like clusters and Au<sub>25</sub> are notably robust [4] [5].

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## References

1. Combined spectroscopic studies on post-functionalized Au 25 cluster ... [pubs.rsc.org]
2. Ligand exchange reactions on thiolate-protected gold ... [pmc.ncbi.nlm.nih.gov]
3. effect on the catalytic activity of porphyrin-protected gold... Ligand [pmc.ncbi.nlm.nih.gov]
4. and Properties Evolution of a Family of Tiara-like... Synthesis [nature.com]
5. Practical stability of Au<sub>25</sub>(SR) 18 1 /0/+ 1 - RSC Advances... [pubs.rsc.org]
6. A copper cluster protected with phenylethanethiol | Journal of... [link.springer.com]
7. Does Core Size Matter in the Kinetics of Ligand Exchanges ... [pubmed.ncbi.nlm.nih.gov]
8. Elucidating ligand effects in thiolate-protected metal using... clusters [pubs.rsc.org]

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